

# Essential Safety and Handling Guide for Drinabant (AVE-1625)

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## Compound of Interest

Compound Name: *Drinabant*

Cat. No.: *B1670946*

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe Handling, Operation, and Disposal of **Drinabant**.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Drinabant** (also known as AVE-1625), a selective CB1 receptor antagonist. By adhering to these guidelines, you can ensure a safe laboratory environment and maintain the integrity of your research.

## Understanding the Compound: Key Safety Data

While a specific Safety Data Sheet (SDS) for **Drinabant** was not directly accessible for textual analysis, information from suppliers and related compounds allows for a comprehensive safety profile. **Drinabant** is a potent research compound and should be handled with care.

Table 1: Physical and Chemical Properties of **Drinabant**

Property	Value	Source
Formal Name	N-[1-[bis(4-chlorophenyl)methyl]-3-azetidiny]-N-(3,5-difluorophenyl)-methanesulfonamide	Cayman Chemical[1]
CAS Number	358970-97-5	Cayman Chemical[1]
Molecular Formula	C <sub>23</sub> H <sub>20</sub> Cl <sub>2</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub> S	Cayman Chemical[1]
Formula Weight	497.4 g/mol	Cayman Chemical[1]
Appearance	Crystalline solid	Cayman Chemical[1]
Purity	≥98%	Cayman Chemical

Table 2: Solubility and Storage of **Drinabant**

Solvent	Solubility	Storage of Stock Solution
DMF	15 mg/mL	-20°C for up to 1 month (under nitrogen)
DMSO	15 mg/mL	-80°C for up to 6 months (under nitrogen)
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	Prepare fresh for use
Ethanol	0.15 mg/mL	Prepare fresh for use
General Storage	Store at -20°C	Stability of ≥ 4 years at -20°C

## Personal Protective Equipment (PPE): Your First Line of Defense

Based on the handling of similar potent research compounds, the following PPE is mandatory when working with **Drinabant** in solid or solution form.

Table 3: Recommended Personal Protective Equipment for Handling **Drinabant**

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact with the compound.
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from splashes and airborne particles.
Body Protection	Fully buttoned laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. An N95 respirator may be necessary for handling bulk powder.	Minimizes inhalation of the compound, especially in powder form.

## Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural guidance for the safe handling of **Drinabant** from receipt to preparation of solutions.

### Experimental Workflow for **Drinabant** Handling

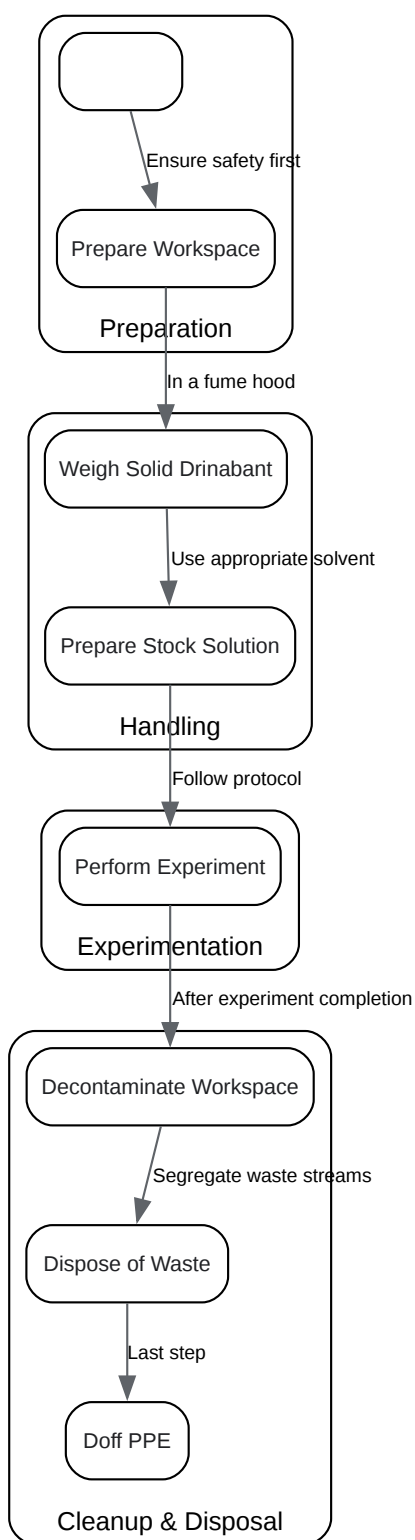


Figure 1: Drinabant Handling Workflow

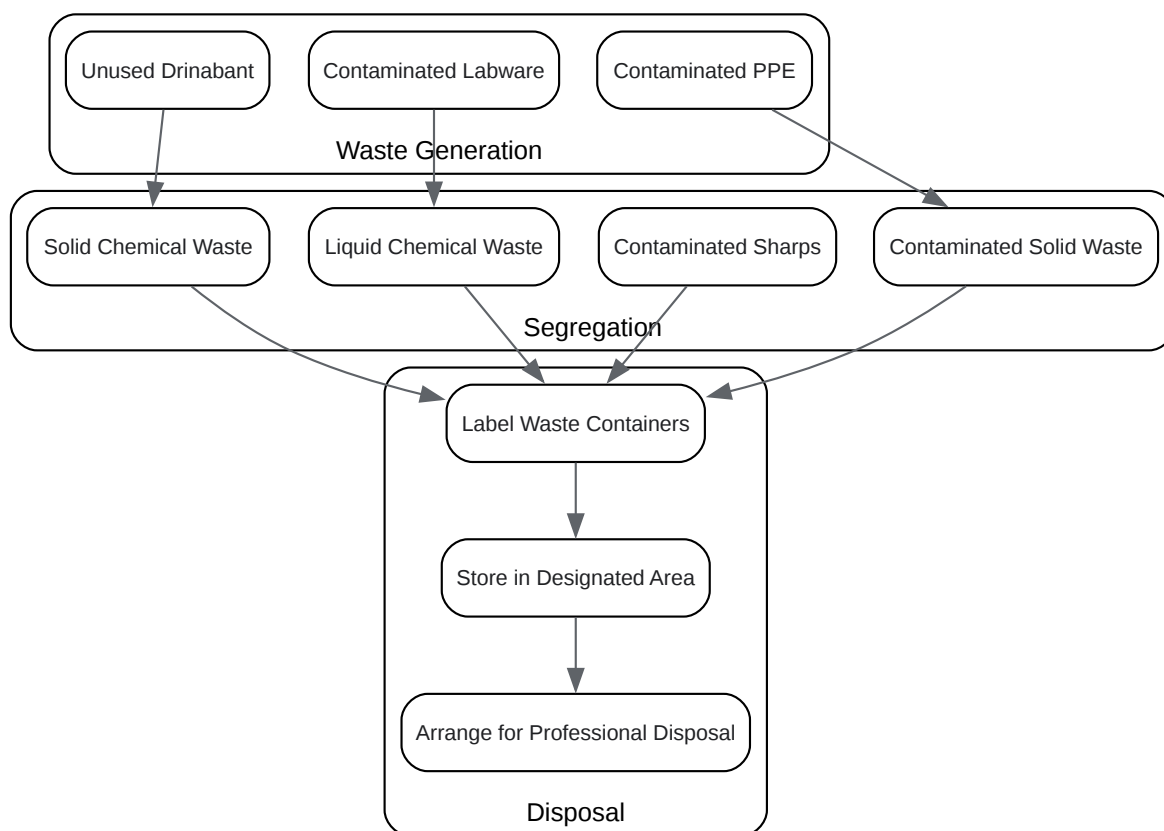


Figure 2: Drinabant Waste Disposal Workflow

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## References

- 1. [caymanchem.com](http://caymanchem.com) [caymanchem.com]

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